

chlorobutanol hemihydrate pharmacokinetics

half-life

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

[Get Quote](#)

Pharmacokinetic Parameters of Chlorobutanol

Parameter	Value	Details
Terminal Elimination Half-Life	10.3 ± 1.3 days [1] [2]	Following oral administration; half-life <i>in vitro</i> is reported to be even longer at 37 days (pH 7.4, 37°C) [2].
Absorption	Rapid [2]	Plasma concentrations fall by about 50% within the first 24 hours after oral administration [1] [2].
Volume of Distribution	233 ± 141 L [1] [2]	Suggests wide distribution in body tissues.
Plasma Protein Binding	57 ± 3% [1] [2]	-
Clearance	11.6 ± 1.0 mL/min [1] [2]	-
Route of Elimination	Urinary excretion [1] [2]	Only 9.6% of an oral dose is recovered in urine over 17 days.

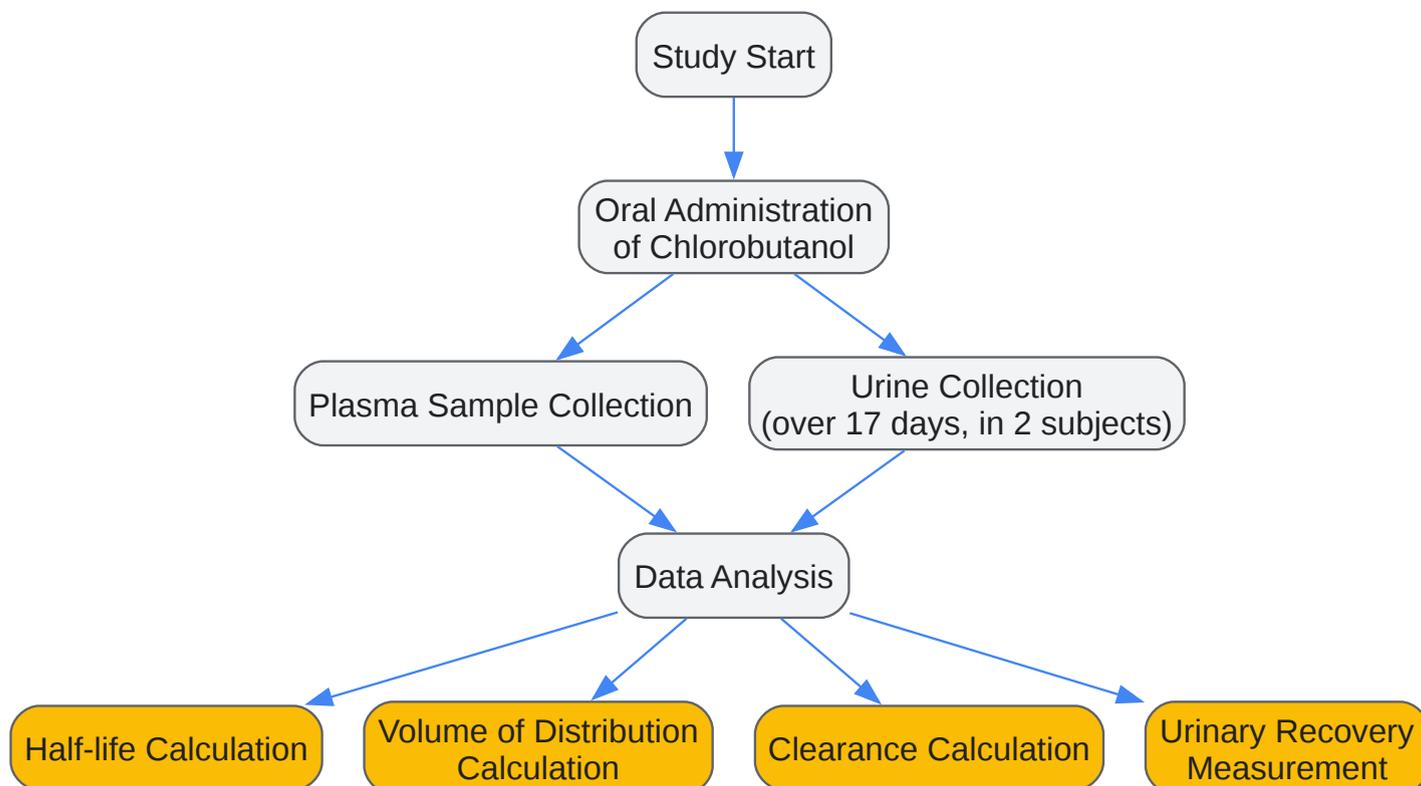
Parameter	Value	Details
Metabolism	Glucuronidation and sulphation [1] [2]	7.4% of the dose is excreted as conjugates; 2.2% as unchanged drug [2].

Key Experimental Protocol

The primary data comes from a clinical trial published in 1982 titled "The pharmacokinetics of chlorbutol in man" [2]. Here is a summary of the methodology:

- **Subjects:** 4 healthy human subjects.
- **Study Design:** Each subject received chlorobutanol orally on two separate occasions.
- **Sample Collection:** Plasma concentrations were measured after administration. In two of the subjects, urine was collected over 17 days.
- **Data Analysis:** Pharmacokinetic parameters were calculated from the plasma concentration-time data. Urinary recovery was measured to determine the extent of metabolism and renal excretion.

The experimental workflow of this study can be summarized as follows:



[Click to download full resolution via product page](#)

Experimental workflow for determining chlorobutanol pharmacokinetics.

Implications for Drug Development

The exceptionally long half-life has direct consequences for the use of chlorobutanol:

- **Accumulation:** The research concludes that the long half-life makes chlorobutanol **unsuitable as a sedative drug** because considerable accumulation occurs with multiple doses [1] [2].
- **Primary Use:** This is likely why its modern use is primarily as a **preservative** in multi-ingredient formulations (e.g., injectables, eye drops) at a typical concentration of 0.5%, rather than as an active drug in its own right [3] [1] [4].

Limitations and Further Research

The available pharmacokinetic data is comprehensive but comes from a single, older study with a small sample size [2]. The original study also noted that chlorobutanol is unstable under physiological conditions, which may be a significant factor in its elimination [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chlorobutanol: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. The pharmacokinetics of chlorbutol in man [pubmed.ncbi.nlm.nih.gov]
3. Chlorobutanol hemihydrate [go.drugbank.com]
4. Chlorobutanol [en.wikipedia.org]

To cite this document: Smolecule. [chlorobutanol hemihydrate pharmacokinetics half-life]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-pharmacokinetics-half-life>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com